

Propylene glycol dibenzoate CAS number and synonyms

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Compound of Interest

Compound Name: *Propylene glycol dibenzoate*

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An In-Depth Technical Guide to Propylene Glycol Dibenzoates

This guide provides a comprehensive overview of **propylene glycol dibenzoate**, focusing on its chemical identification, physical and chemical properties, production, and applications. It is intended for researchers, scientists, and professionals in drug development and polymer science. It is important to distinguish between two closely related compounds: **Propylene Glycol Dibenzoate** and Di(propylene glycol) Dibenzoate, which are often discussed in similar contexts. This guide will address both.

Di(propylene glycol) Dibenzoate (DPGDB)

Di(propylene glycol) dibenzoate, the more common of the two, is a high-solvating, polar plasticizer.^[1] It is recognized for its compatibility with a wide range of polar polymers and rubbers and is considered an environmentally friendly alternative to phthalate plasticizers.^[2]

Chemical Identification

Identifier	Value
CAS Number	27138-31-4 ^[3] ^[4]
EINECS Number	248-258-5 ^[3] ^[4]
Molecular Formula	C ₂₀ H ₂₂ O ₅ ^[4]
Molecular Weight	342.39 g/mol ^[4]

Synonyms and Trade Names

Type	Name
Synonyms	Oxydipropyl dibenzoate, 2-[1-(Benzyloxy)propan-2-yloxy]propyl benzoate, 1,1'-Oxybis-2-propanol dibenzoate, Oxybis(propane-1,2-diyl) dibenzoate, PPG-2 Dibenzoate.[4][5]
Trade Names	Benzoflex 9-88, K-Flex DP, Finsolv PG 22, Kalama K-FLEX 850S, Oxsoft GPO, Polynt DPGDB, Edenol DPGDB.[3][4][5][6]

Physicochemical Properties

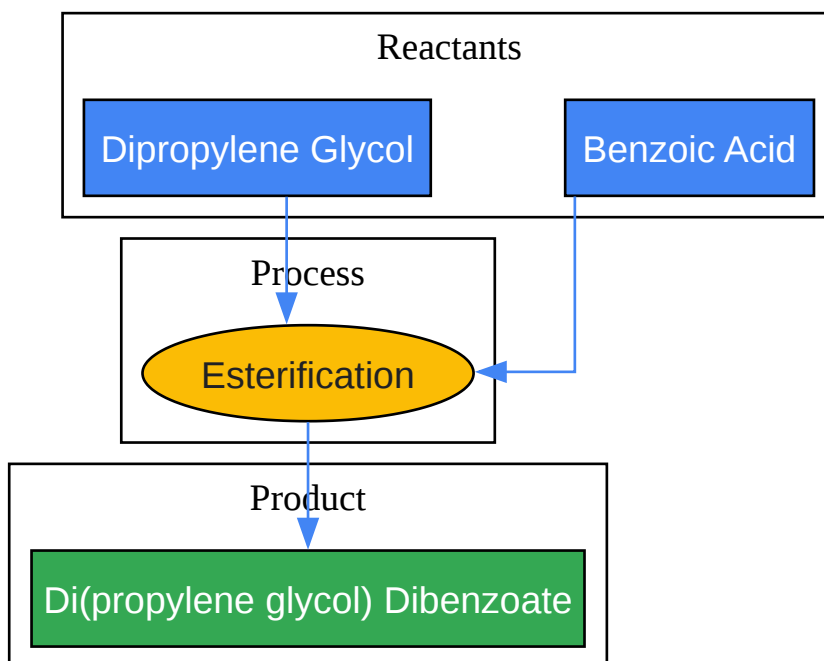
Property	Value
Appearance	Clear, colorless to pale yellow viscous liquid.[3][5]
Odor	Mild, characteristic ester odor.[3][5]
Density	1.12 g/mL at 25 °C.
Boiling Point	232 °C at 5 mm Hg.
Melting Point	-40°C.[3]
Flash Point	> 110 °C (> 230 °F).[6]
Refractive Index	1.528 at 20 °C.[6]
Vapor Pressure	<0.01 mm Hg at 20°C.[3]
Solubility	Slightly soluble in water.[3]
LogP (Octanol-Water Partition Coefficient)	4.55 ± 0.15.[7]

Technical Specifications

Parameter	Limit
Assay	98% minimum.[1]
Moisture	0.1% maximum.[1]
Color (APHA)	80 maximum.[1]
Acidity (as Benzoic Acid)	0.1% maximum.[1]

Production Method

Di(propylene glycol) dibenzoate is synthesized via the esterification of dipropylene glycol with benzoic acid.[3] This reaction is typically catalyzed and carried out under controlled temperature and pressure to drive the formation of the diester.



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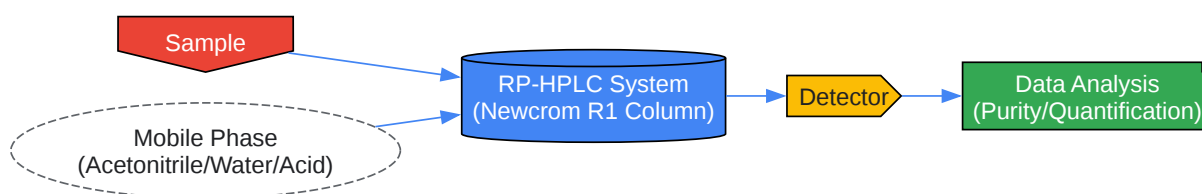
Synthesis of Di(propylene glycol) Dibenzoate.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) Analysis

A reverse-phase (RP) HPLC method can be used for the analysis of Di(propylene glycol) dibenzoate.[4] This method is suitable for purity assessment and can be adapted for preparative separation of impurities and for pharmacokinetic studies.

- Column: Newcrom R1 (a reverse-phase column with low silanol activity).[4]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[4] For Mass Spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid.[4]
- Application: This liquid chromatography method is scalable and can be used for isolating impurities in preparative separation.[4]



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Analytical workflow for DPGDB using HPLC.

Safety and Applications

Di(propylene glycol) dibenzoate has a low order of toxicity and is biodegradable.[7] It is not mutagenic in the Ames test.[7] Due to its safety profile and plasticizing efficacy, it is used in a variety of applications:

- Polymers: As a plasticizer for PVC, plastisols, and castable polyurethanes.[5]
- Adhesives and Sealants: Used in latex caulks and various adhesives to improve flexibility and bonding.[1][5]
- Coatings and Inks: Acts as a coalescent in latex coatings and a plasticizer in inks.[2]
- Personal Care: Functions as an emollient and solvent in cosmetic formulations.

Propylene Glycol Dibenzoate

This compound is the dibenzoate ester of propylene glycol (1,2-propanediol).

Chemical Identification

Identifier	Value
CAS Number	19224-26-1[8]
Molecular Formula	C17H16O4[8]
Molecular Weight	284.31 g/mol .[8]

Synonyms

Type	Name
Synonyms	1-(benzoyloxy)propan-2-yl benzoate, propane-1,2-diyl dibenzoate, 1,2-Propanediol, dibenzoate.[8]

Physicochemical Properties

Property	Value
Appearance	Colorless clear liquid.[8]
Specific Gravity	1.157 - 1.163 at 25 °C.[8]
Boiling Point	232 °C at 12 mm Hg.[8]
Melting Point	-3.0 °C.[8]
Flash Point	112.8 °C (235 °F).[8]
Refractive Index	1.542 - 1.547 at 20 °C.[8]
Solubility	Insoluble in water; soluble in alcohol.[8]

Applications in Drug Development

While Di(propylene glycol) dibenzoate has broader industrial applications, propylene glycol itself is a widely used excipient in pharmaceutical formulations, including oral, topical, and injectable medications.[9][10] It serves as a solvent, stabilizer, and cosolvent.[10] Its metabolic pathway involves oxidation to lactic acid.[10] The dibenzoate ester form, **Propylene Glycol Dibenzoate**, is primarily used as a skin-conditioning agent in cosmetics and as a plasticizer.[8] Its direct use as a pharmaceutical excipient is less common than propylene glycol itself.

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